

# Application Notes and Protocols for Delphinidin Chloride Stock Solution Preparation

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## Compound of Interest

Compound Name: Delphinidin chloride

Cat. No.: B1346885

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This document provides detailed procedures for the preparation, storage, and handling of **Delphinidin chloride** stock solutions for use in various research applications. **Delphinidin chloride** is a naturally occurring anthocyanidin with known antioxidant, anti-inflammatory, and anticancer properties.<sup>[1]</sup> Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results.

## Physicochemical Properties and Solubility Data

**Delphinidin chloride** is supplied as a crystalline solid.<sup>[2][3]</sup> Understanding its properties is essential for proper handling and solution preparation. Key quantitative data are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>11</sub> ClO <sub>7</sub>	[2][4]
Molecular Weight	338.7 g/mol	[2][4][5]
Appearance	Crystalline Solid	[2][3]
Purity	≥95%	[4]
Solubility		
DMSO, Ethanol, DMF	~30 mg/mL	[2][3][6]
Methanol	Slightly Soluble	[7][8]
Ethanol:PBS (1:1, pH 7.2)	~0.5 mg/mL	[2][3]
Aqueous Buffers	Sparingly Soluble	[2]
Storage (Solid)	-20°C, protect from light and moisture. Stable for ≥4 years.	[2][9]
Storage (Stock Solution)	-20°C (up to 1 month) or -80°C (up to 6 months). Avoid repeated freeze-thaw cycles. Aqueous solutions should be used the same day.[2][10]	[2][10]

## Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in Organic Solvent (e.g., 10 mM in DMSO)

This protocol describes the preparation of a concentrated stock solution, which can be stored for long periods and diluted to final working concentrations as needed.

Materials and Equipment:

- **Delphinidin chloride** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

#### Procedure:

- Pre-weighing Preparation: Allow the **Delphinidin chloride** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation of Mass: To prepare a 10 mM stock solution, calculate the required mass using the following formula:
  - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - Example for 1 mL of 10 mM stock:
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 338.7 \text{ g/mol} \times 1000 \text{ mg/g} = 3.387 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **Delphinidin chloride** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolution:
  - Add the desired volume of DMSO to the vial containing the powder.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
  - If dissolution is slow, brief sonication in an ultrasonic water bath can be applied.[\[11\]](#)

- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[10\]](#)

## Protocol 2: Preparation of an Aqueous Working Solution

Due to the low solubility of **Delphinidin chloride** in aqueous buffers, working solutions are typically prepared by diluting the high-concentration organic stock solution.[\[2\]](#)

### Materials and Equipment:

- 10 mM **Delphinidin chloride** stock solution in DMSO (from Protocol 1)
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile conical tubes or microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

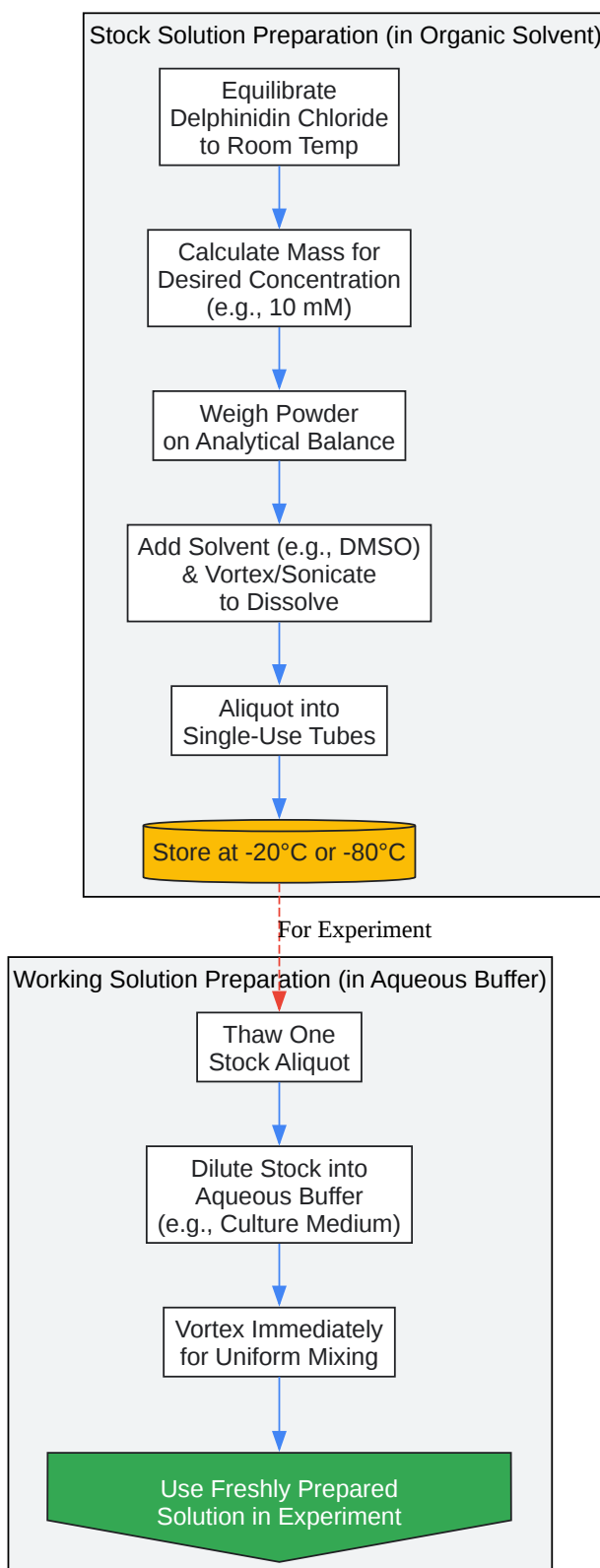
### Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **Delphinidin chloride** stock solution at room temperature.
- Calculation of Volume: Determine the volume of stock solution needed to achieve the final desired concentration in your aqueous buffer.
  - Use the formula:  $M_1V_1 = M_2V_2$

- $M_1$  = Concentration of stock solution (e.g., 10 mM)
- $V_1$  = Volume of stock solution to add (unknown)
- $M_2$  = Desired final concentration (e.g., 40  $\mu$ M)
- $V_2$  = Final volume of working solution (e.g., 1 mL)
- Example for 1 mL of a 40  $\mu$ M working solution:
  - $(10,000 \mu\text{M}) \times V_1 = (40 \mu\text{M}) \times (1000 \mu\text{L})$
  - $V_1 = (40 \times 1000) / 10,000 = 4 \mu\text{L}$
- Dilution:
  - Pipette the final volume of the aqueous buffer (e.g., 996  $\mu$ L of cell culture medium) into a sterile tube.
  - Add the calculated volume of the stock solution (e.g., 4  $\mu$ L) directly into the buffer.
  - Immediately vortex the solution to ensure rapid and uniform mixing. This prevents the compound from precipitating out of the solution.
- Usage and Stability:
  - Use the freshly prepared aqueous working solution immediately for your experiments.
  - It is not recommended to store aqueous solutions of **Delphinidin chloride** for more than one day.[\[2\]](#)

## Visualized Workflows and Pathways

Diagram 1: Experimental Workflow for Stock Solution Preparation

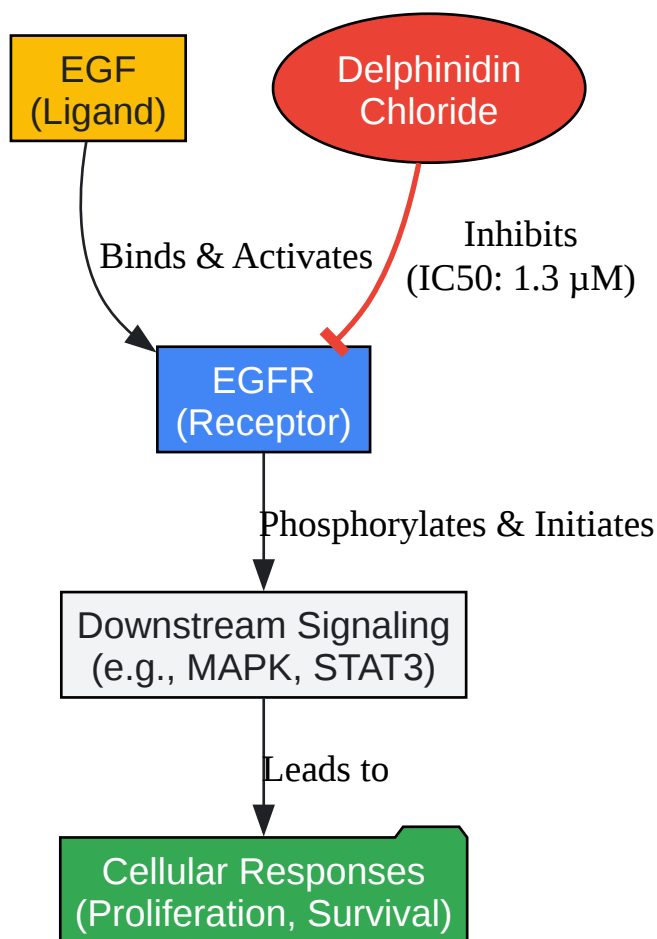


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Caption: Workflow for preparing **Delphinidin chloride** solutions.

Diagram 2: Simplified EGFR Signaling Pathway Inhibition

**Delphinidin chloride** has been shown to be a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR).<sup>[11]</sup> This diagram illustrates its mechanism of action at a high level.



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